

Application Note: Sodium Propynesulfonate (PS) in Acid Copper Electroplating

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Compound of Interest

Compound Name: *1-Propyne-1-sulfonic acid, sodium salt*

CAS No.: 28672-98-2

Cat. No.: B14687028

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Executive Summary

The demand for high-density interconnects (HDI) in semiconductor packaging and printed circuit board (PCB) manufacturing requires flawless copper electrodeposition. In acidic sulfate copper plating, achieving "superfilling" of microvias and trenches relies on a delicate balance of organic additives: suppressors, accelerators, and levelers. Sodium Propynesulfonate (PS) (CAS: 55947-46-1) has emerged as a highly effective leveling agent and auxiliary brightener. Characterized by its reactive alkyne group, PS offers superior stability and competitive inhibition at high-current-density (HCD) regions compared to traditional azo-dye levelers like Janus Green B (JGB)[1].

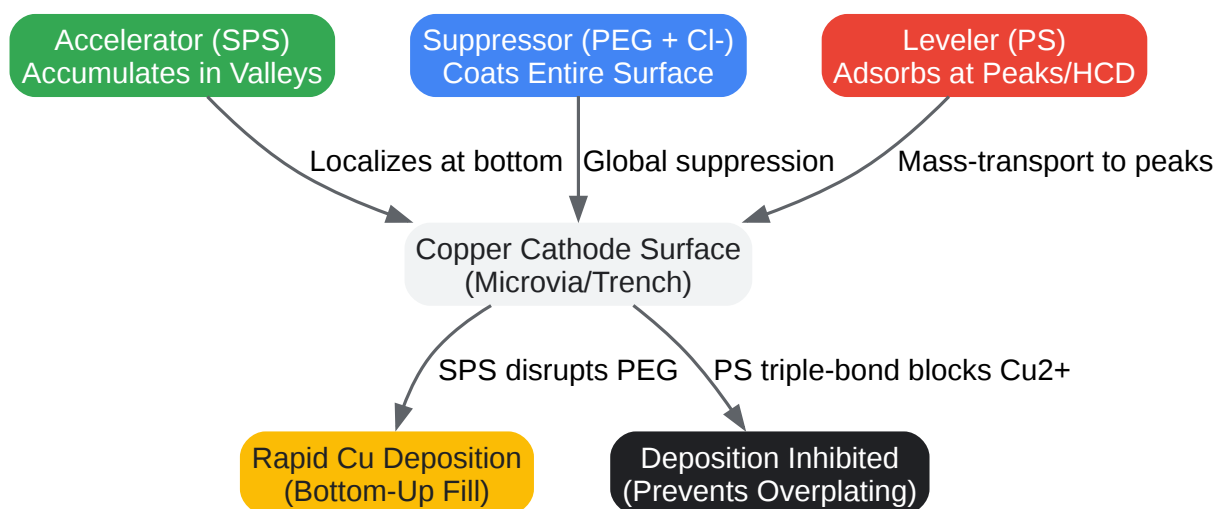
This application note provides a comprehensive guide for researchers and process engineers to formulate, validate, and optimize acid copper plating baths utilizing PS for advanced metallization workflows.

Mechanistic Principles of PS in Copper Electrodeposition

In a standard acid copper bath, Polyethylene Glycol (PEG) acts as a global suppressor, while Bis-(3-sulfopropyl)-disulfide (SPS) acts as a local accelerator that accumulates in low-current-density (LCD) regions like the bottom of microvias. However, without a leveler, excess copper builds up at the via opening (the HCD region), leading to premature closure and void formation[1].

Sodium Propynesulfonate ($C_3H_3NaO_3S$) resolves this through diffusion-controlled competitive inhibition[2].

- Targeted Adsorption: The electron-deficient triple bond (alkyne) of PS drives its preferential adsorption onto the geometric peaks and protrusions of the cathode where the electric field is strongest[2].
- Inhibition: Once adsorbed, PS competitively blocks the reduction of cupric ions (), slowing the deposition rate at the surface while allowing the SPS-driven bottom-up fill to continue unimpeded[2].
- Resilience: Unlike some traditional levelers that rapidly decompose at current densities above 3 A/dm², the alkyne structure of PS demonstrates high resilience in highly acidic environments (pH < 1.0), maintaining its leveling capacity even at 10 A/dm²[3].



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Fig 1: Synergistic mechanism of PEG, SPS, and PS in microvia superfilling.

Reagents and Bath Formulation

The following baseline formulation is optimized for high-speed microvia filling. PS is introduced as a light yellow transparent liquid (Specific Gravity: 1.21–1.29)[3].

Table 1: Optimal Bath Composition and Operating Parameters

Component / Parameter	Chemical Name / Formula	Target Concentration / Value	Function
Main Salt	Copper Sulfate Pentahydrate ()	200 - 250 g/L	Primary source of ions.
Electrolyte	Sulfuric Acid (, 98%)	40 - 60 g/L	Provides bath conductivity; maintains pH < 1.0.
Halide Ion	Hydrochloric Acid ()	40 - 60 mg/L ()	Anchors the PEG suppressor to the Cu surface.
Suppressor	Polyethylene Glycol (PEG, Mw 8000)	200 - 400 mg/L	Increases cathodic polarization globally.
Accelerator	Bis-(3-sulfopropyl)-disulfide (SPS)	1 - 5 mg/L	Catalyzes reduction in microvias.
Leveler	Sodium Propynesulfonate (PS)	0.5 - 5.0 mM	Inhibits HCD regions; enables leveling[2].
Temperature	N/A	25°C - 35°C	Optimizes diffusion rates[2].
Current Density	N/A	2.0 - 10.0 A/dm ²	Drives the electrochemical reduction[2].

Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Causality is built into the workflow: you must validate the baseline suppression before introducing the leveler to isolate the specific electrochemical impact of PS.

Protocol 1: Bath Preparation & Conditioning

Causality: Organic additives require electrochemical conditioning (dummy plating) to form the active intermediate species necessary for steady-state plating.

- Inorganic Make-up: In a pre-cleaned plating tank, dissolve

in deionized (DI) water (18.2 MΩ·cm). Slowly add

under continuous stirring. Allow the solution to cool to 25°C.
- Chloride Addition: Add

to reach exactly 50 ppm of

. Self-Validation: Titrate the chloride concentration using silver nitrate (

); insufficient chloride will cause the PEG to fail, leading to burned deposits.
- Organic Addition: Add PEG and SPS. Stir for 15 minutes. Finally, add Sodium Propynesulfonate (PS) to a final concentration of 2.0 mM.
- Dummy Plating: Insert a corrugated copper dummy cathode and a phosphorized copper anode (0.04-0.06% P). Plate at 1.0 A/dm² for 2 hours.

Protocol 2: Hull Cell Optimization

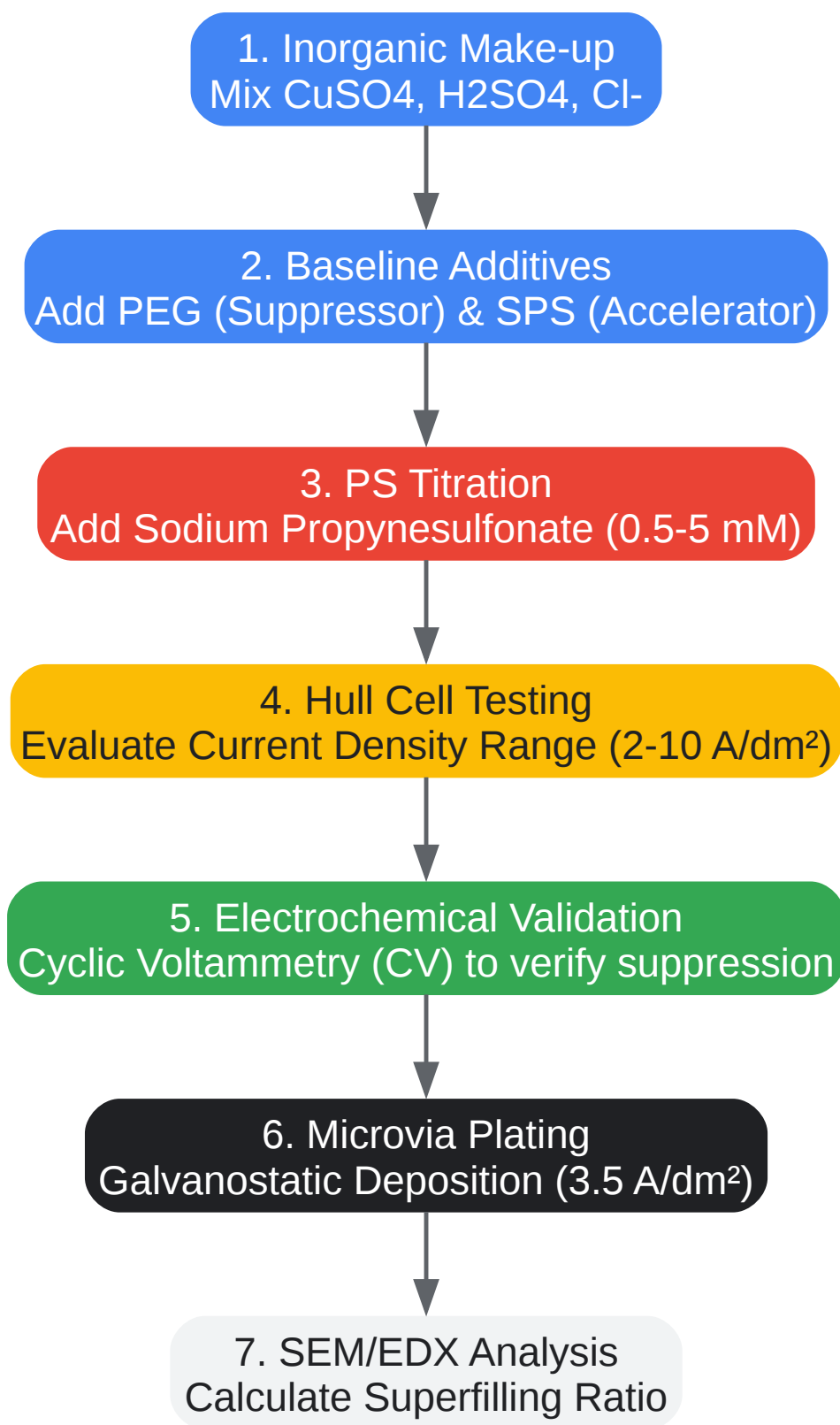
Causality: The Hull Cell provides a continuous gradient of current densities on a single panel, allowing researchers to visually identify the exact current density threshold where PS transitions from a brightener to an over-suppressor (causing step-plating).

- Transfer 267 mL of the conditioned bath to a standard Hull Cell.
- Use a brass panel as the cathode and a phosphorized copper anode.

- Apply a total current of 2 Amperes for 10 minutes with mild air agitation.
- Analysis: Rinse the panel in DI water and dry.
 - Expected Result: The panel should be uniformly bright from the 2 A/dm² to the 10 A/dm² region.
 - Troubleshooting: If the high-current-density edge (left side) is dull or burned, increase PS concentration by 0.5 mM^[2].

Protocol 3: Microvia Superfilling & SEM Evaluation

- Prepare a PCB test vehicle containing laser-drilled blind microvias (Diameter: 100 µm, Depth: 75 µm).
- Perform standard desmear and electroless copper seed deposition.
- Submerge the test vehicle in the PS-modified acid copper bath. Apply a galvanostatic current of 3.5 A/dm² for 45 minutes using vigorous solution impingement.
- Cross-Sectioning: Embed the plated PCB in epoxy resin, cure, and cross-section through the center of the microvias. Polish down to 0.05 µm using colloidal silica.
- Imaging: Analyze via Scanning Electron Microscopy (SEM). Calculate the filling ratio: (Thickness of Cu inside via / Thickness of Cu on surface) * 100.



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Fig 2: Experimental workflow for validating PS in acid copper plating.

Quantitative Data & Performance Metrics

When comparing PS to traditional levelers, PS demonstrates superior resilience at high current densities, preventing the sharp decline in filling efficiency typically caused by leveler decomposition[1].

Table 2: Comparative Performance Metrics (PS vs. Traditional JGB)

Metric	Bath with JGB (1 mg/L)	Bath with PS (2.0 mM)	Analytical Significance
Microvia Filling Ratio (2 A/dm ²)	87.7%	89.2%	Both levelers perform well at standard current densities.
Microvia Filling Ratio (4.5 A/dm ²)	39.4% (Failure)[1]	88.5%	PS maintains synergistic suppression at HCD; JGB decomposes.
Surface Roughness (Ra)	0.85 µm	0.32 µm	PS provides superior competitive inhibition of metal ions[2].
Impurity Tolerance	Low	High	Alkyne resilience prevents rapid organic breakdown[3].

Troubleshooting & Quality Control

To maintain a self-validating process, monitor the bath continuously using Cyclic Voltammetric Stripping (CVS).

- Symptom: Voids or "V-shapes" in the center of the microvia.
 - Causality: The bottom-up fill is too slow, allowing the sidewalls to pinch off.

- Solution: This indicates an over-concentration of PS or a depletion of SPS. Perform a CVS analysis. If PS is > 5 mM, dilute the bath. Otherwise, replenish SPS.
- Symptom: Nodular or rough surface plating on the PCB surface.
 - Causality: Insufficient suppression at the HCD regions. The ions are reducing too rapidly at the peaks.
 - Solution: Verify chloride levels (must be ~50 ppm) to ensure PEG is anchored. If Cl⁻ is normal, dose PS in 0.5 mM increments until the surface levels[2].
- Symptom: Hydrogen evolution (bubbles) at the cathode.
 - Causality: Excess PS concentration (> 5 mM) can push the cathodic potential so negative that proton reduction () competes with copper deposition[2].
 - Solution: Immediately halt plating. Dilute the bath and dummy plate at low current density to consume excess organics.

References

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